

An In-depth Technical Guide to 1-Butanethiol: Molecular Weight and Formula

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Compound of Interest

Compound Name: **1-Butanethiol**

Cat. No.: **B090362**

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This guide provides a concise yet comprehensive overview of the fundamental chemical properties of **1-Butanethiol**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Formula

1-Butanethiol, also known as n-butyl mercaptan, is an organosulfur compound with a distinct, strong odor.^[1] Its chemical structure consists of a four-carbon butyl group attached to a thiol functional group (-SH).

The molecular formula for **1-Butanethiol** is C₄H₁₀S.^{[1][2][3][4][5]} This formula indicates that each molecule is composed of four carbon atoms, ten hydrogen atoms, and one sulfur atom. The linear formula can be represented as CH₃(CH₂)₃SH.^{[6][7]}

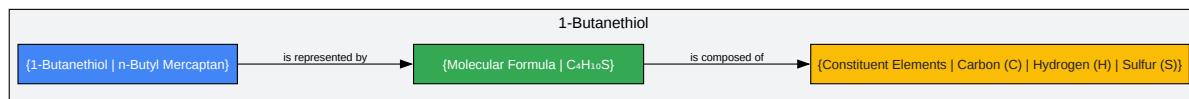
Molecular Weight and Composition

The molecular weight of **1-Butanethiol** has been determined to be approximately 90.19 g/mol.^{[3][4][6][7]} More precise measurements report the value as 90.187 g/mol.^[2] A summary of its molecular properties and elemental composition is presented in the table below.

| Property | Value |
|-----------------------|----------------------------------|
| Molecular Formula | C ₄ H ₁₀ S |
| Molecular Weight | 90.19 g/mol [3][4] |
| Elemental Composition | |
| Carbon (C) | 53.3% |
| Hydrogen (H) | 11.2% |
| Sulfur (S) | 35.5%[8] |

Structural Representation

To illustrate the relationship between the chemical name, its formula, and constituent elements, the following diagram provides a clear visualization.



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Chemical Identity of **1-Butanethiol**.

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